

Technical Safety & Handling Guide: 5-Bromoimidazo[1,2-a]pyridine

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Compound of Interest

Compound Name: 5-Bromo-1,5-dihydroimidazo[1,2-a]pyridine

Cat. No.: B12451057

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CAS: 69214-09-1 | Formula: $C_7H_5BrN_2$ | MW: 197.03 g/mol [1]

Part 1: Executive Summary & Technical Context

For the attention of: Medicinal Chemists, Process Safety Engineers, and Lab Managers.

5-Bromoimidazo[1,2-a]pyridine is a critical bicyclic heteroaromatic scaffold, distinct from its more common 6-bromo isomer (used in Zolpidem-class drugs). Its utility lies in the unique reactivity of the C-5 position, which is peri-positioned to the bridgehead nitrogen, offering specific steric and electronic environments for Suzuki-Miyaura cross-couplings and Groebke–Blackburn–Bienaymé (GBB) multicomponent reactions.

However, this utility comes with specific physical handling challenges. With a melting point range of 61–68°C, this compound is prone to "gumming" or fusing under mechanical stress (e.g., milling) or elevated ambient temperatures. Furthermore, as an alkyl/aryl halide and nitrogen heterocycle, it presents risks of skin sensitization and respiratory irritation that standard SDSs often under-articulate.

This guide moves beyond generic GHS classifications to provide a field-proven protocol for the safe storage, manipulation, and disposal of 5-Bromoimidazo[1,2-a]pyridine.

Part 2: Physicochemical Profile & Identification

Accurate identification is the first step in safety. The low melting point is the critical parameter for handling.

Property	Data	Operational Implication
Appearance	White to pale brown solid	Darkening indicates oxidation or photolysis. Discard if dark brown/black.
Melting Point	61–68°C	CRITICAL: Do not grind vigorously. Store away from heat sources.
Solubility	DMSO, DMF, MeOH, CHCl ₃	Soluble in polar aprotic solvents; ideal for stock solutions.
LogP	~2.0 (Predicted)	Moderate lipophilicity; penetrates skin barriers easily.
pKa	~5.15 (Conjugate acid)	Weakly basic; compatible with standard silica chromatography.

Part 3: Hazard Identification & Risk Assessment

GHS Classification: Warning (Category 4)

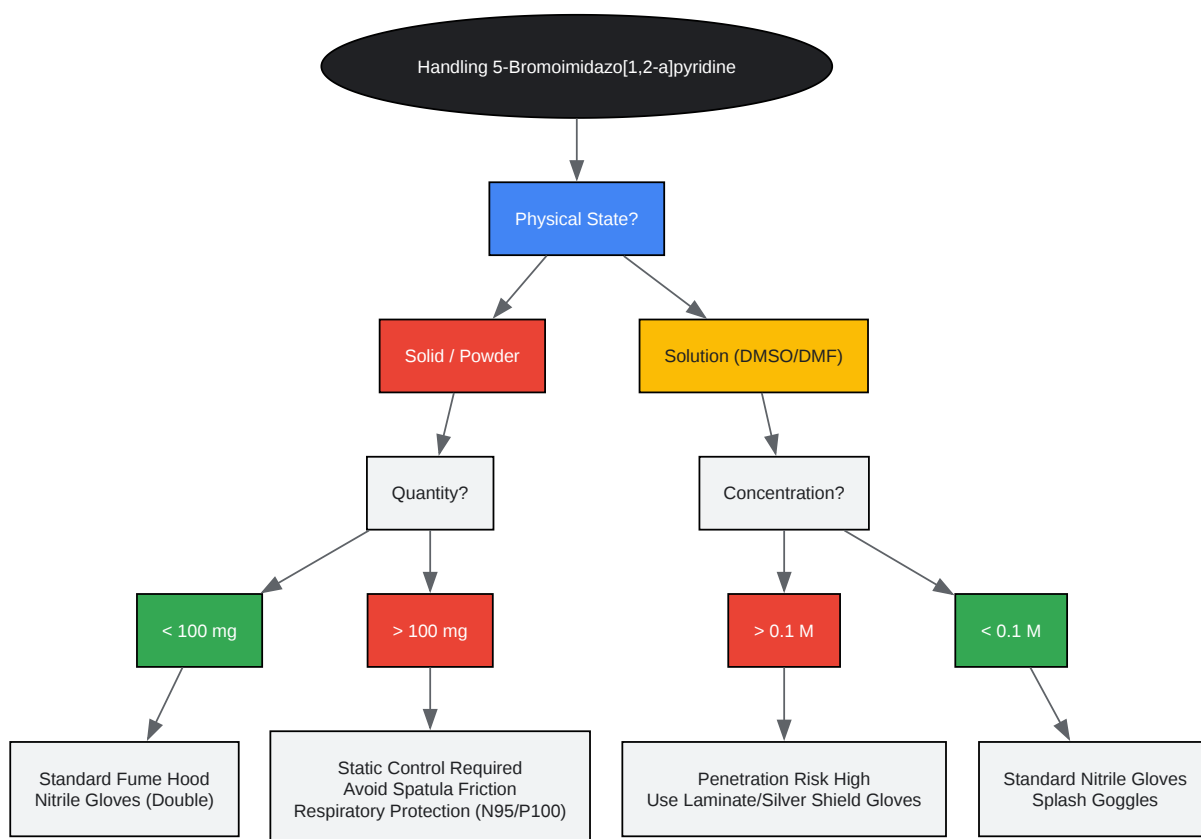
While the SDS lists standard irritant warnings, the mechanism of toxicity informs our safety choices.

- H302/H312/H332 (Harmful): Halogenated imidazopyridines can act as alkylating agents or metabolic disruptors.

- H319 (Eye Irritation): The basic nitrogen lone pair can react with mucosal membranes, causing severe irritation.
- Sensitization Risk: Although not always explicitly labeled, fused pyridine-bromides should be treated as potential sensitizers.

Operational Hazard Decision Matrix

The following logic flow dictates the level of containment required based on the physical state and quantity of the compound.



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Figure 1: Decision matrix for PPE and Engineering Controls based on state and quantity.

Part 4: Safe Handling & Experimental Protocols

Storage & Stability

- Temperature: Store at 2–8°C. Room temperature storage is acceptable for short durations, but long-term storage above 25°C can lead to degradation due to the low melting point.
- Atmosphere: Hygroscopic. Store under Argon or Nitrogen.
- Light: Protect from light. The C-Br bond is susceptible to photolytic cleavage over time, liberating radical species and turning the solid brown.

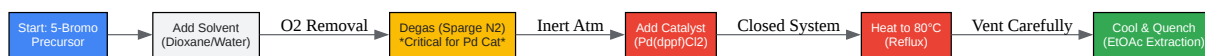
Weighing & Transfer Protocol (The "Sticky Solid" Problem)

Due to its low melting point (61°C), friction from a metal spatula can locally heat the solid, causing it to stick or fuse.

- Equilibrate: Allow the vial to reach room temperature before opening to prevent condensation (hydrolysis risk).
- Anti-Static Measures: Use an anti-static gun on the weighing boat. The powder is often fluffy and prone to static fly-away.
- Tooling: Use a PTFE-coated spatula or a glass scoop. Avoid vigorous scraping.
- Dissolution: If preparing a stock solution, add the solvent (DMSO) to the solid, not vice versa, to minimize dust generation.

Reaction Setup: C-5 Activation

The 5-position is electronically unique. The following workflow illustrates the standard safety checkpoints for a Suzuki Coupling using this scaffold.



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Figure 2: Safety workflow for Palladium-catalyzed cross-coupling of 5-Bromoimidazo[1,2-a]pyridine.

Part 5: Emergency Response & First Aid

Self-validating protocol: Do not proceed to the next step until the current step is verified.

Skin Contact (Solid or Solution)

- Immediate Action: Brush off loose powder gently. Do not rub (friction aids absorption).
- Rinse: Flush with copious water for 15 minutes.
- Verification: Check for "soapy" feeling (base burn) or redness.
- Treatment: If dissolved in DMSO, assume systemic absorption. Seek medical attention immediately.

Spill Cleanup (Low-Melting Solid)

- Do NOT use a vacuum cleaner (exhaust can disperse fine dust).
- Do NOT use hot water (will melt the compound, making it a sticky resin).
- Protocol:
 - Cover spill with wet sand or vermiculite.
 - Scoop into a sealable container.
 - Wipe area with Ethanol (solubilizes the residue better than water).
 - Final wash with soapy water.

Part 6: Toxicological Insights

While specific LD50 data is often lacking for this specific isomer, we extrapolate from the imidazo[1,2-a]pyridine class.

- Acute Toxicity: Treat as Category 4 (Harmful).
- Mutagenicity: Many halogenated heterocycles are positive in Ames tests due to their ability to intercalate DNA or alkylate bases. Handle as a potential mutagen.
- Target Organs: Liver (metabolic processing of the pyridine ring) and Central Nervous System (GABAergic activity of the scaffold).

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 329766126, 5-Bromoimidazo[1,2-a]pyridine. Retrieved from [[Link](#)]
- Bagdi, A. K., et al. (2013).[2] Copper-catalyzed synthesis of imidazo[1,2-a]pyridines. Chemical Communications. (Contextualizing reactivity and synthesis safety).

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Sources

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- 2. [encyclopedia.pub \[encyclopedia.pub\]](#)
- To cite this document: BenchChem. [Technical Safety & Handling Guide: 5-Bromoimidazo[1,2-a]pyridine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12451057/docs#technical-safety-handling-guide-5-bromoimidazo-1-2-a-pyridine>]

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